

SGR-1505 Technical Support Center: Overcoming Precipitation Issues in Aqueous Solutions

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Compound of Interest

Compound Name: SGR-1505

Cat. No.: B12375048

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Welcome to the technical support center for **SGR-1505**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **SGR-1505** in aqueous solutions and to troubleshoot potential precipitation issues.

Frequently Asked Questions (FAQs)

Q1: What is **SGR-1505** and what is its mechanism of action?

SGR-1505 is an orally active, allosteric inhibitor of the Mucosa-Associated Lymphoid Tissue lymphoma translocation protein 1 (MALT1).[1][2][3] MALT1 is a key component of the CARD11-BCL10-MALT1 (CBM) complex, which is downstream of the B-cell receptor (BCR) signaling pathway.[4][5] By inhibiting the proteolytic activity of MALT1, **SGR-1505** disrupts the activation of the NF-κB signaling pathway, which is crucial for the survival and proliferation of certain B-cell lymphomas.[5][6][7]

Q2: What are the basic physicochemical properties of **SGR-1505**?

SGR-1505 is a small molecule with the following properties:

- Chemical Formula: C₁₈H₁₂ClF₄N₉O[1][3]
- Molecular Weight: 481.79 g/mol [1][3]

- Appearance: White to off-white solid[1]

Q3: How should I store **SGR-1505**?

For optimal stability, **SGR-1505** should be stored as a powder at -20°C for up to 3 years. In a DMSO solvent, it can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Q4: In which solvents is **SGR-1505** soluble?

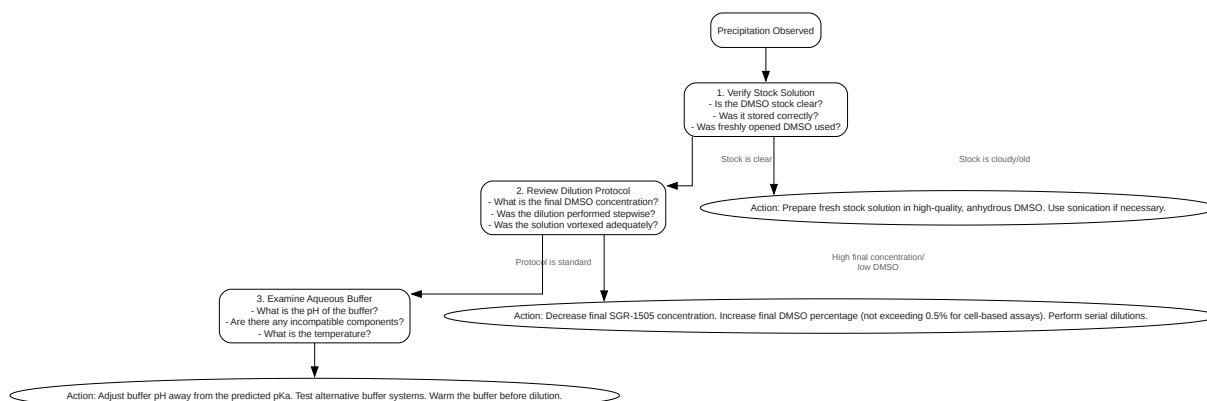
SGR-1505 is highly soluble in Dimethyl Sulfoxide (DMSO).[1] Quantitative data on its solubility in other organic solvents or aqueous buffers is not readily available.

Troubleshooting Guide: **SGR-1505** Precipitation in Aqueous Solutions

Precipitation of **SGR-1505** in aqueous solutions can occur if the compound's solubility limit is exceeded. This guide provides a systematic approach to diagnose and resolve such issues.

Problem: My **SGR-1505** solution appears cloudy or has visible precipitate after dilution in an aqueous buffer.

Below is a workflow to help you troubleshoot this issue.



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Caption: Troubleshooting workflow for **SGR-1505** precipitation.

Detailed Troubleshooting Steps:

1. Verify the Integrity of the DMSO Stock Solution

- Observation: Before diluting in an aqueous buffer, ensure your **SGR-1505** stock solution in DMSO is a clear, homogenous solution.
- Cause: The stock solution may not have been prepared correctly, or the **SGR-1505** may have degraded due to improper storage. Hygroscopic DMSO (DMSO that has absorbed

water) can significantly impact the solubility of the product.^[1]

- Solution:
 - Prepare a fresh stock solution using high-quality, anhydrous DMSO.
 - If the compound does not readily dissolve, sonication may be required.^[1]
 - Ensure the stock solution has been stored correctly at -80°C or -20°C.

2. Review the Dilution Protocol

- Observation: Precipitation occurs immediately upon dilution into your aqueous buffer.
- Cause: The final concentration of **SGR-1505** in the aqueous solution may be too high, or the final concentration of DMSO may be too low to maintain solubility. A rapid change in solvent polarity can cause the compound to crash out of solution.
- Solution:
 - Stepwise Dilution: Avoid adding a small volume of concentrated DMSO stock directly into a large volume of aqueous buffer. Instead, perform serial dilutions.
 - Final DMSO Concentration: For in vitro cellular assays, the final DMSO concentration should ideally be below 0.5% to avoid solvent-induced cytotoxicity.^[8] However, if precipitation is an issue, a slightly higher but still non-toxic concentration may be necessary. Always include a vehicle control (buffer with the same final DMSO concentration) in your experiments.
 - Lower Final Concentration: If possible, reduce the final working concentration of **SGR-1505** in your assay.

3. Examine the Aqueous Buffer Composition

- Observation: Precipitation occurs over time after dilution in the aqueous buffer.
- Cause: The pH, ionic strength, or other components of your aqueous buffer may not be optimal for **SGR-1505** solubility.

- Solution:
 - pH Adjustment: The solubility of small molecules can be pH-dependent. While the pKa of **SGR-1505** is not published, you can empirically test a range of buffer pH values to find the optimal condition for solubility.
 - Buffer Components: High salt concentrations or the presence of certain ions could potentially decrease the solubility of **SGR-1505**. Consider using a simpler buffer system if possible.
 - Temperature: The solubility of compounds often increases with temperature. Gently warming the aqueous buffer before adding the **SGR-1505** stock solution may help. However, be mindful of the temperature stability of **SGR-1505** and other components in your experiment.

Data Presentation

Table 1: **SGR-1505** Solubility and Stock Solution Preparation

Parameter	Value	Source
Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Maximum Solubility	100 mg/mL (207.56 mM) with sonication	[1]
Recommended Stock Conc.	10-50 mM	Inferred from data
Stock Solution Storage	-80°C for 6 months, -20°C for 1 month	[1]

Experimental Protocols

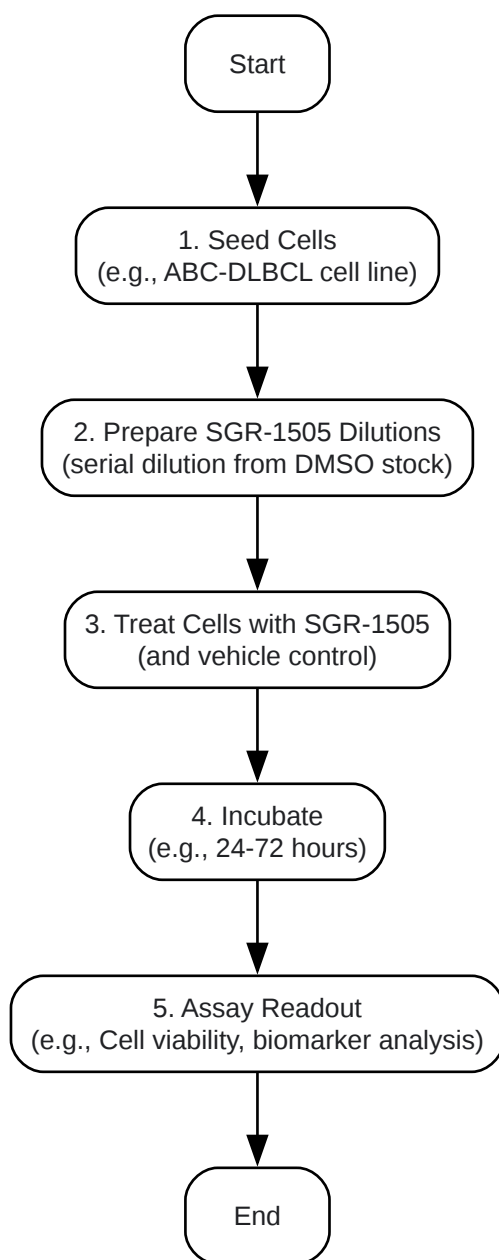
1. Preparation of a 10 mM **SGR-1505** Stock Solution in DMSO

- Materials:
 - **SGR-1505** powder

- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer and sonicator
- Procedure:
 - Weigh out the desired amount of **SGR-1505** powder. For 1 mL of a 10 mM solution, weigh 4.818 mg of **SGR-1505**.
 - Add the appropriate volume of anhydrous DMSO to the **SGR-1505** powder.
 - Vortex the solution thoroughly for 1-2 minutes.
 - If the solution is not completely clear, sonicate the vial in a water bath for 5-10 minutes until the solution is clear.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C.

2. General Protocol for a Cell-Based MALT1 Inhibition Assay

This protocol is a general guideline for assessing the inhibitory activity of **SGR-1505** on MALT1 in a cell-based assay.



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Caption: Workflow for a cell-based MALT1 inhibition assay.

- Procedure:
 - Cell Seeding: Seed a suitable cell line (e.g., OCI-Ly10, a cell line with constitutive MALT1 activity) in a 96-well plate at a predetermined density.[4]
 - **SGR-1505** Dilution:

- Thaw an aliquot of the 10 mM **SGR-1505** DMSO stock solution.
- Perform a serial dilution of the stock solution in cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells, including the vehicle control, is consistent and non-toxic (e.g., <0.5%).
- Cell Treatment: Add the diluted **SGR-1505** and the vehicle control (medium with the same final DMSO concentration) to the appropriate wells.
- Incubation: Incubate the plate for the desired period (e.g., 24, 48, or 72 hours) at 37°C in a humidified CO₂ incubator.
- Assay Readout:
 - Cell Viability: Assess cell proliferation using a suitable method, such as the CellTiter-Glo® Luminescent Cell Viability Assay.[9]
 - Biomarker Analysis: To confirm MALT1 inhibition, cell lysates can be analyzed by Western blot for the cleavage of MALT1 substrates like BCL10 or RelB.[9] Alternatively, secreted cytokines like IL-10 can be measured in the cell supernatant.[1][10]

Signaling Pathway Diagrams

MALT1 in the NF-κB Signaling Pathway

SGR-1505 acts by inhibiting the MALT1 protease, which is a critical component of the CBM complex that activates the NF-κB signaling pathway.

Caption: **SGR-1505** inhibits MALT1 within the NF-κB signaling cascade.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SGR-1505|CAS 2661481-41-8|DC Chemicals [dcchemicals.com]
- 3. SGR-1505 Datasheet DC Chemicals [dcchemicals.com]
- 4. PB2349: A PHASE 1, OPEN-LABEL, MULTICENTER, DOSE-ESCALATION STUDY OF SGR-1505 AS MONOTHERAPY IN SUBJECTS WITH MATURE B-CELL MALIGNANCIES - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Accelerated In Silico Discovery of SGR-1505: A Potent MALT1 Allosteric Inhibitor for the Treatment of Mature B-Cell Malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. SGR-1505 by Schrodinger for Primary Mediastinal B-Cell Lymphoma: Likelihood of Approval [pharmaceutical-technology.com]
- 7. schrodinger.com [schrodinger.com]
- 8. medchemexpress.cn [medchemexpress.cn]
- 9. Inhibition of MALT1 and BCL2 Induces Synergistic Antitumor Activity in Models of B-Cell Lymphoma | Molecular Cancer Therapeutics | American Association for Cancer Research [aacrjournals.org]
- 10. schrodinger.com [schrodinger.com]
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